

Naphthol AS-E: An Overview of its Core Chemical Properties

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Compound of Interest

Compound Name: Naphthol AS-E

Cat. No.: B1676967

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Naphthol AS-E is a chemical compound primarily utilized in the manufacturing of dyes and pigments. This technical guide provides a concise summary of its fundamental molecular properties for researchers and professionals in drug development and chemical sciences.

Core Molecular Data

The essential chemical identifiers for **Naphthol AS-E** are detailed below. This information is fundamental for analytical and regulatory purposes.

Property	Value	Reference
Molecular Formula	C17H12ClNO2	[1] [2] [3] [4]
Molecular Weight	297.74 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	N-(4-chlorophenyl)-3-hydroxynaphthalene-2-carboxamide	[1] [4]
CAS Number	92-78-4	[1] [2] [3] [4]

Experimental Protocols & Signaling Pathways

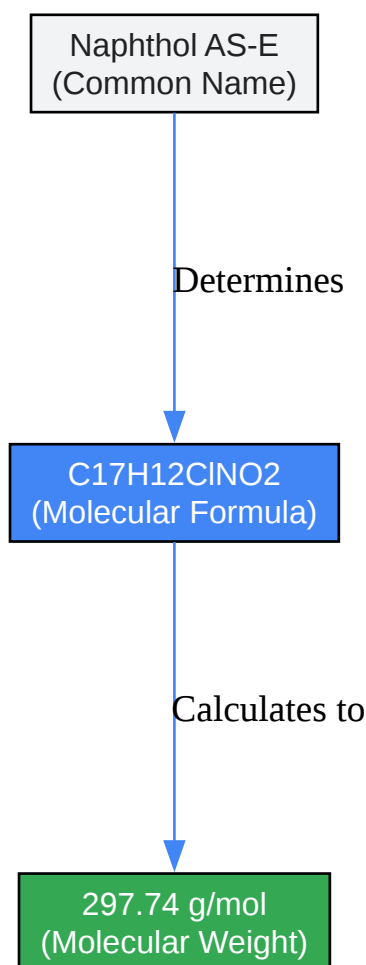
The request for detailed experimental protocols and signaling pathways is not applicable to the fundamental physicochemical properties of a small molecule like **Naphthol AS-E**. Such requirements are typically associated with biological macromolecules, cellular processes, or

complex experimental assays. **Naphthol AS-E** is a synthetic organic compound, and its characterization is primarily achieved through standard analytical techniques such as mass spectrometry, NMR spectroscopy, and elemental analysis to confirm its structure and purity.

While **Naphthol AS-E** has been investigated as a cell-permeable inhibitor of the KIX-KID interaction, which is relevant to CREB-mediated gene transcription in cancer research, a full description of these biological pathways is beyond the scope of defining its core molecular properties.^{[1][2][5]}

Logical Relationship of Chemical Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular characteristics.



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Caption: Relationship between **Naphthol AS-E**'s name, formula, and molecular weight.

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